

# Application Notes and Protocols for Mmp2-IN-1 in Cell Culture Experiments

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## Compound of Interest

Compound Name: Mmp2-IN-1

Cat. No.: B10857014

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## Introduction to Mmp2-IN-1

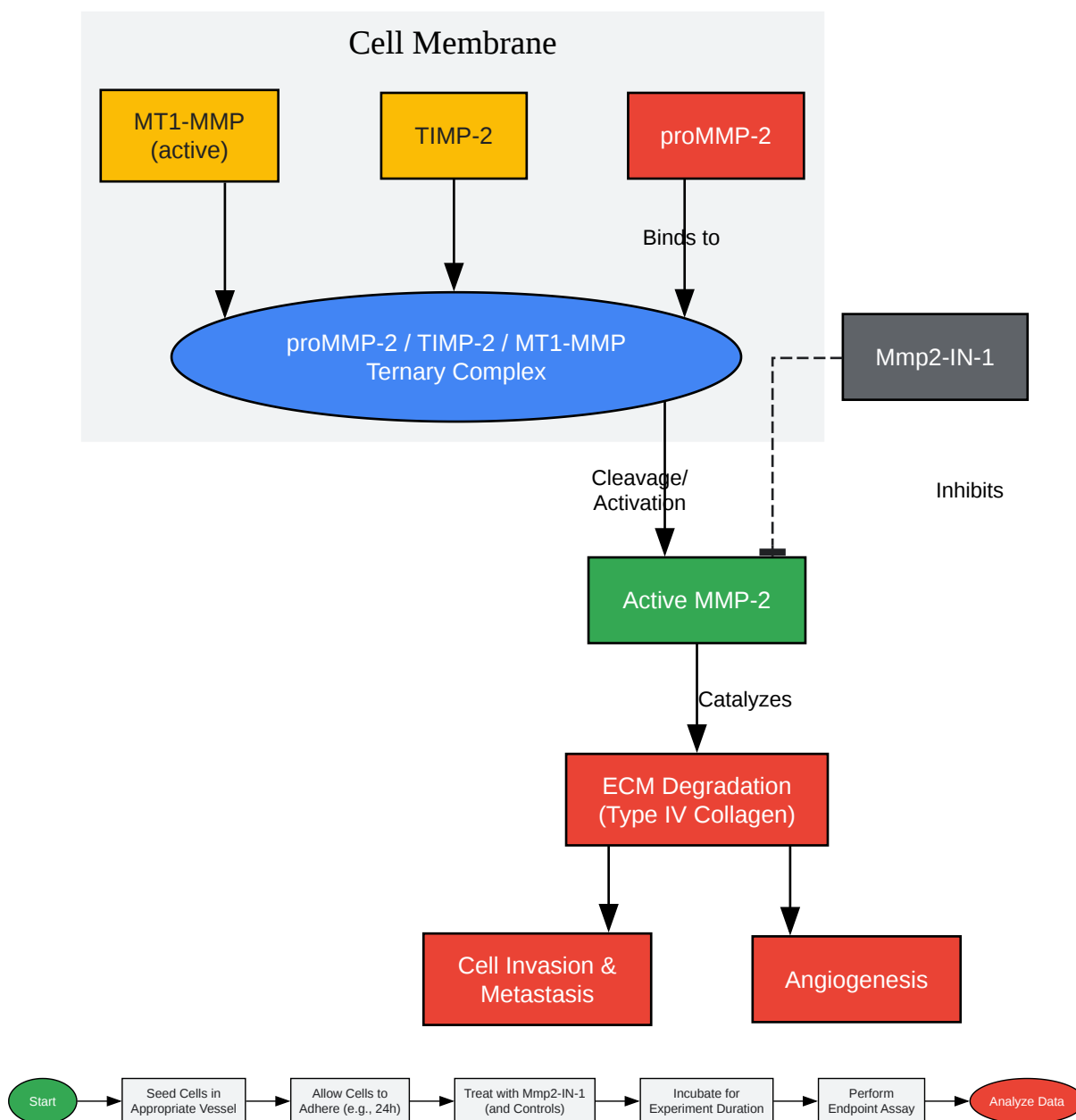
Matrix Metalloproteinase-2 (MMP-2), also known as gelatinase A, is a zinc-dependent endopeptidase that plays a critical role in the degradation of the extracellular matrix (ECM), particularly type IV collagen, a major component of the basement membrane.[1][2] The activity of MMP-2 is crucial for normal physiological processes like tissue remodeling, embryonic development, and angiogenesis.[2][3] However, its overexpression is strongly associated with the pathology of various diseases, including cancer.[1][4] In oncology, elevated MMP-2 activity facilitates tumor invasion, metastasis, and angiogenesis by breaking down the physical barriers of the ECM.[5][6][7]

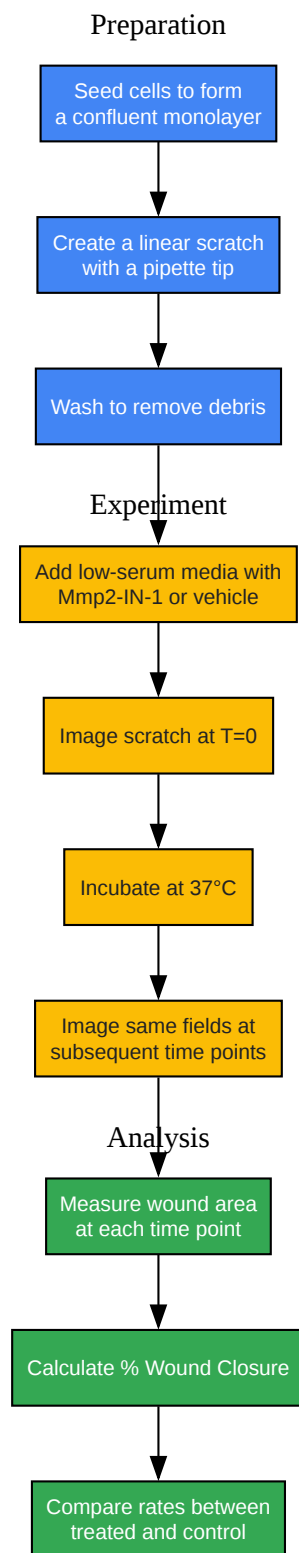
**Mmp2-IN-1** is a potent, cell-permeable inhibitor of MMP-2.[8] It exhibits remarkable antiproliferative activity against certain cancer cells by inducing cell cycle arrest and apoptosis.[9] Its mechanism of action is believed to involve the chelation of the zinc ion essential for the catalytic activity of the MMP-2 enzyme, thereby blocking its function.[6] These characteristics make **Mmp2-IN-1** a valuable tool for investigating the role of MMP-2 in cancer biology and for preclinical studies in drug development.

## MMP-2 Activation and Signaling Pathway

MMP-2 is typically secreted as an inactive zymogen, proMMP-2. Its activation is a tightly regulated, multi-step process that often occurs on the cell surface. A key pathway involves the

formation of a ternary complex between proMMP-2, Tissue Inhibitor of Metalloproteinases-2 (TIMP-2), and a membrane-bound MMP, most notably Membrane Type 1-MMP (MT1-MMP). [10][11] An active MT1-MMP then cleaves the pro-domain of MMP-2, yielding the active enzyme which can degrade ECM components, promoting cell invasion and migration.[11] **Mmp2-IN-1** targets the active form of MMP-2, inhibiting its downstream effects.





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